

# Application Notes and Protocols: Antifungal Agent "21" for Agricultural Use

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## Compound of Interest

Compound Name: *Antifungal agent 21*

Cat. No.: *B15600926*

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The term "**Antifungal Agent 21**" is not standardized and can refer to several distinct chemical or biological entities under investigation for their fungicidal properties. This document provides detailed application notes and protocols for two prominent examples relevant to agricultural applications: AtTCP21, a plant-derived protein, and C21-Steroidal Derivatives, a class of synthetic compounds.

## Candidate 1: AtTCP21 (*Arabidopsis thaliana* TCP21)

AtTCP21 is a transcription factor protein from the plant *Arabidopsis thaliana* that has been identified as a novel antifungal protein (AFP). It represents a potential biofungicide for agricultural use.<sup>[1]</sup>

## Data Presentation: Antifungal Activity of AtTCP21

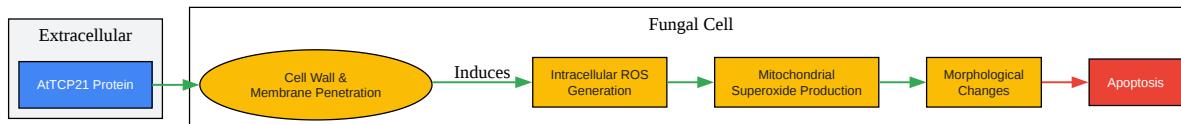
The antifungal efficacy of recombinant AtTCP21 has been evaluated against a range of plant pathogenic fungi and yeasts. The half-maximal inhibitory concentration (IC50) values are summarized below.

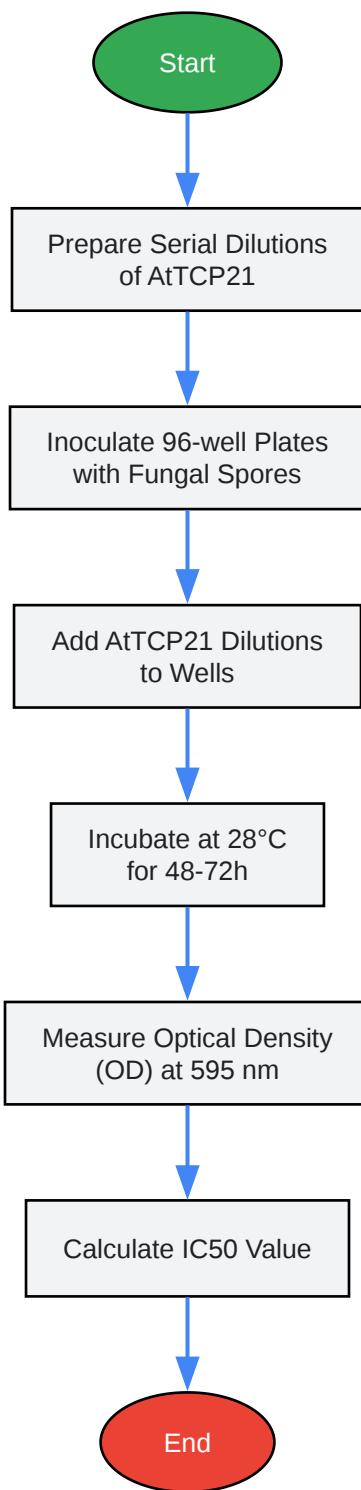
Fungal Species	Type	IC50 ( $\mu\text{g/mL}$ ) of AtTCP21	IC50 ( $\mu\text{g/mL}$ ) of Melittin (Control)
<i>Colletotrichum gloeosporioides</i>	Mold	3.1	12.5
<i>Fusarium oxysporum</i>	Mold	25	1.5
<i>Botrytis cinerea</i>	Mold	50	3.1
<i>Candida albicans</i>	Yeast	12.5	6.2
<i>Saccharomyces cerevisiae</i>	Yeast	100	25

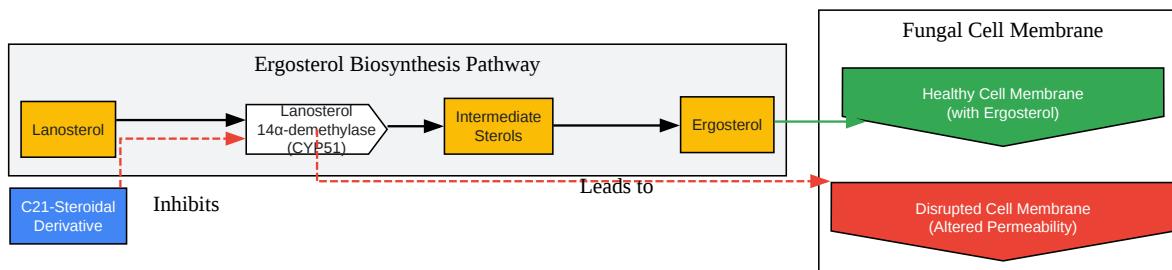
Data sourced from [\[1\]](#)

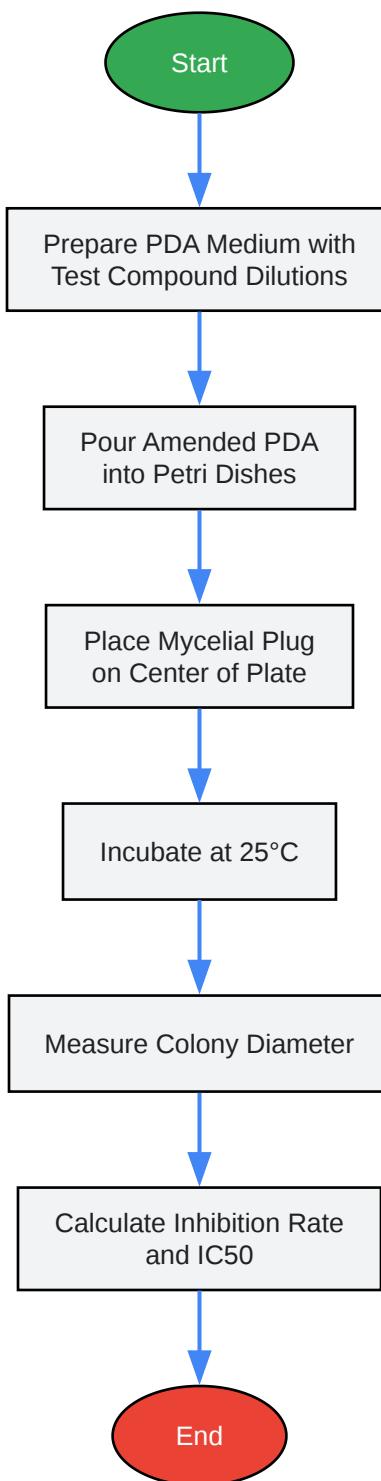
## Mechanism of Action

AtTCP21 exhibits its antifungal effect not by disrupting the fungal cell membrane directly, but by penetrating the cell and inducing programmed cell death (apoptosis). The proposed signaling pathway involves the generation of intracellular reactive oxygen species (ROS) and mitochondrial superoxide, leading to morphological changes and eventual cell death. [\[1\]](#)







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## References

- 1. Antifungal Action of *Arabidopsis thaliana* TCP21 via Induction of Oxidative Stress and Apoptosis - PMC [pmc.ncbi.nlm.nih.gov]
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